

Molecular formula and weight of 2-Nitro-4-phenylazophenol.

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Compound of Interest

Compound Name: 2-Nitro-4-phenylazophenol

Cat. No.: B15469934

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In-Depth Technical Guide: 2-Nitro-4-phenylazophenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological relevance of **2-Nitro-4-phenylazophenol**. The information is intended for researchers and professionals in the fields of chemistry and drug development.

Core Molecular and Physical Data

2-Nitro-4-phenylazophenol is an aromatic azo compound characterized by the presence of a nitro group ortho to the hydroxyl group and a phenylazo group para to the hydroxyl group on the phenol ring.

Property	Value
Molecular Formula	C ₁₂ H ₉ N ₃ O ₃ [1]
Molecular Weight	243.22 g/mol [1]
IUPAC Name	2-nitro-4-(phenyldiazenyl)phenol
CAS Number	55936-40-8 [1]
Canonical SMILES	<chem>C1=CC=C(C=C1)N=NC2=CC(=C(C=C2)O)--INVALID-LINK--[O-]</chem>

Synthesis of 2-Nitro-4-phenylazophenol: Experimental Protocol

The synthesis of **2-Nitro-4-phenylazophenol** is typically achieved through a two-step process involving the diazotization of aniline followed by an azo coupling reaction with 2-nitrophenol.

Step 1: Diazotization of Aniline

This reaction converts the primary aromatic amine (aniline) into a diazonium salt.

Materials:

- Aniline
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO₂)
- Distilled Water
- Ice

Procedure:

- In a beaker, dissolve a specific molar equivalent of aniline in a mixture of concentrated hydrochloric acid and water.

- Cool the resulting solution to 0-5°C in an ice bath.[\[2\]](#)[\[3\]](#)
- Prepare a solution of sodium nitrite in water.
- Slowly add the sodium nitrite solution dropwise to the cooled aniline solution while maintaining the temperature below 5°C and stirring continuously.[\[2\]](#)[\[3\]](#) The formation of benzene diazonium chloride is indicated by a change in the solution.

Step 2: Azo Coupling with 2-Nitrophenol

The diazonium salt is then reacted with 2-nitrophenol to form the final azo dye.

Materials:

- Benzene diazonium chloride solution (from Step 1)
- 2-Nitrophenol
- Sodium Hydroxide (NaOH) solution
- Distilled Water
- Ice

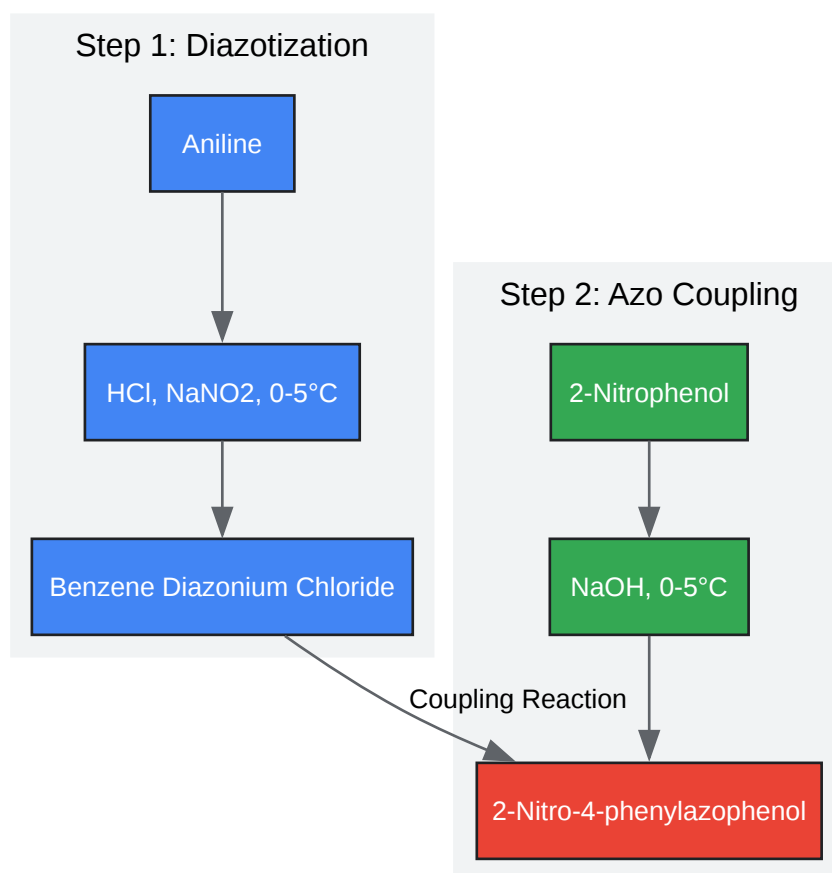
Procedure:

- In a separate beaker, dissolve 2-nitrophenol in an aqueous solution of sodium hydroxide.
- Cool this solution to 0-5°C in an ice bath.[\[2\]](#)
- Slowly add the cold benzene diazonium chloride solution to the cold 2-nitrophenol solution with constant stirring.[\[2\]](#)[\[3\]](#)
- Maintain the temperature of the reaction mixture below 10°C and continue stirring for at least 30 minutes.[\[3\]](#)
- The product, **2-Nitro-4-phenylazophenol**, will precipitate out of the solution as a colored solid.

- The precipitate can be collected by filtration, washed with cold water to remove any soluble impurities, and then dried.

Below is a workflow diagram illustrating the synthesis process.

Synthesis Workflow of 2-Nitro-4-phenylazophenol



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Caption: Synthesis of **2-Nitro-4-phenylazophenol**.

Analytical Methodologies

High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) is a suitable method for the analysis of **2-Nitro-4-phenylazophenol**.

General HPLC-UV Parameters:

- Column: A C18 column is commonly used for the separation of aromatic compounds.[4]
- Mobile Phase: A gradient of an aqueous solution (e.g., with a small percentage of acetic acid) and an organic solvent like methanol or acetonitrile is typically employed.[5]
- Detection: The UV detector can be set at a wavelength where the compound exhibits maximum absorbance, which can be determined by a UV-Vis spectrophotometer.[6][7][8] For similar phenolic compounds, detection is often performed around 280 nm.[7][8]
- Quantification: Calibration curves are generated using standard solutions of the purified compound to quantify its concentration in a sample.[6][7][8]

Biological Activity and Signaling Pathways

While specific signaling pathways for **2-Nitro-4-phenylazophenol** are not extensively documented, azo dyes as a class are known to induce biological responses, particularly related to oxidative stress.

Activation of the Nrf2-Keap1 Signaling Pathway

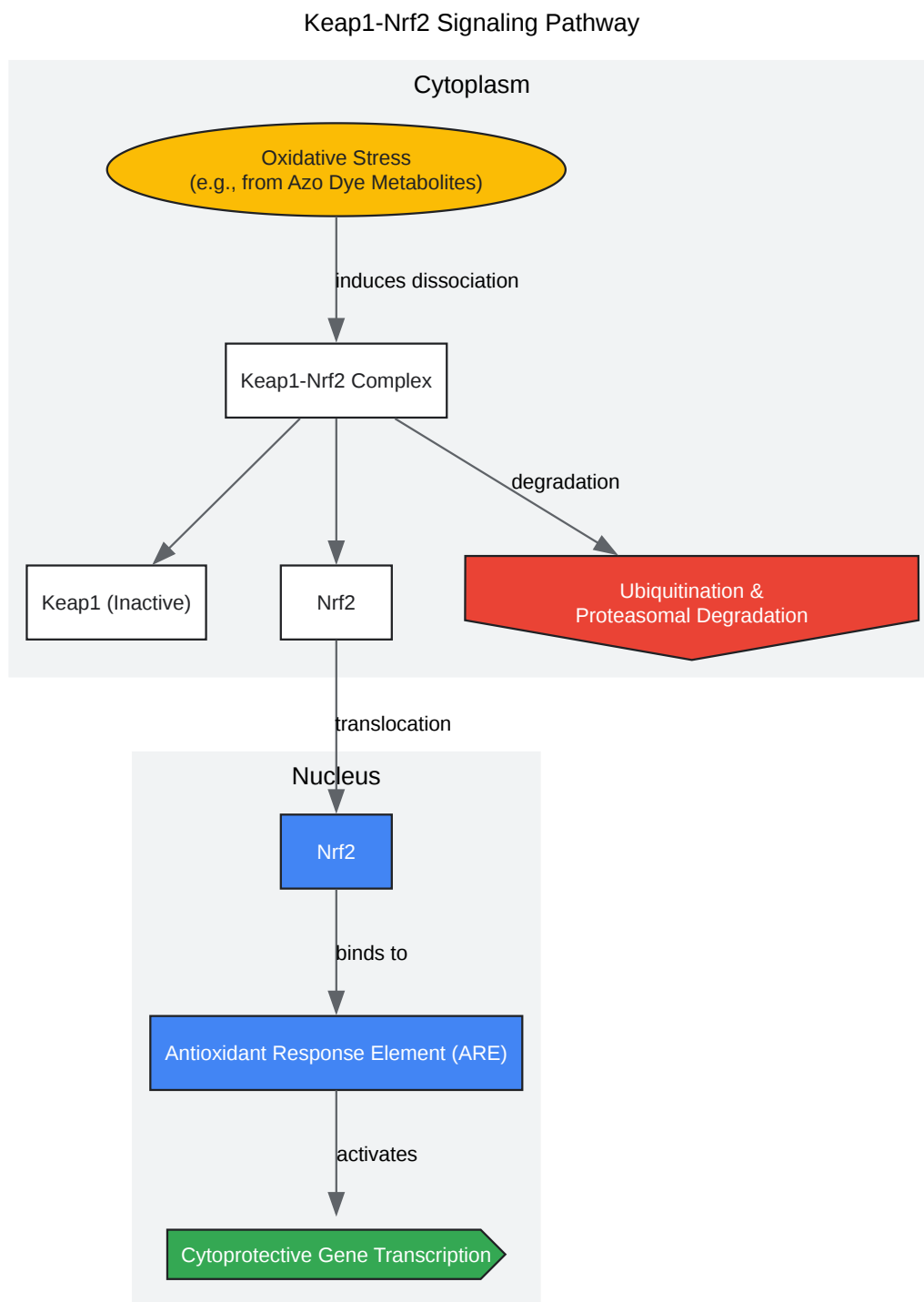
Exposure to certain azo dyes can lead to the generation of reactive oxygen species (ROS), which in turn activates the Keap1-Nrf2 signaling pathway. This pathway is a primary regulator of cellular defense against oxidative and electrophilic stress.[9][10]

Mechanism of Activation:

- Basal State: Under normal conditions, the transcription factor Nrf2 is bound in the cytoplasm by its repressor protein, Keap1, which facilitates its degradation.[9][10]
- Oxidative Stress: In the presence of oxidative stress (e.g., from azo dye metabolites), Keap1 undergoes a conformational change, leading to the release of Nrf2.[10]
- Nuclear Translocation: Nrf2 then translocates to the nucleus.[9][10]
- Gene Transcription: In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter region of various cytoprotective genes, initiating their transcription.[9][10] These

genes encode for antioxidant enzymes and other protective proteins.

The diagram below illustrates the Keap1-Nrf2 signaling pathway.



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Caption: Activation of the Keap1-Nrf2 pathway by oxidative stress.

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